

Personal protective equipment for handling 2-Chlorophenyl phosphorodichloridate

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Compound of Interest

| | |
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| Compound Name: | 2-Chlorophenyl phosphorodichloridate |
| Cat. No.: | B077605 |

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Essential Safety and Handling Guide for 2-Chlorophenyl Phosphorodichloridate

This guide provides critical safety, handling, and disposal information for laboratory personnel working with **2-Chlorophenyl phosphorodichloridate**. Adherence to these procedures is essential to ensure a safe working environment and to minimize risks to researchers and scientists.

Chemical Identifier: **2-Chlorophenyl phosphorodichloridate** Synonyms: 2-Chlorophenyl dichlorophosphate, O-Chlorophenyl dichlorophosphate[1][2] CAS Number: 15074-54-1[2]

Hazard Identification and Immediate Precautions

2-Chlorophenyl phosphorodichloridate is a corrosive liquid that causes severe skin burns and eye damage.[1][2][3][4] It reacts violently with water and is moisture-sensitive, liberating toxic gas upon contact.[1][2] It is imperative to handle this chemical with extreme caution in a controlled laboratory environment.

Signal Word: Danger[1][2][3]

Primary Hazards:

- Causes severe skin burns and eye damage.[1][2][3][4]

- Reacts violently with water.[2]
- Contact with water liberates toxic gas.[1][2][5]
- Moisture and air sensitive.[2][5]
- May be corrosive to metals.[3][4]

Physical and Chemical Properties

A summary of the key quantitative data for **2-Chlorophenyl phosphorodichloride** is provided in the table below.

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C6H4Cl3O2P | [2] |
| Molecular Weight | 245.43 g/mol | [2] |
| Appearance | Colorless to light yellow/orange clear liquid | [2] |
| Odor | Slight chlorine | [2][5] |
| Density | 1.491 g/mL at 25 °C | |
| Boiling Point | 135-137 °C at 12 mmHg | |
| Flash Point | 105 °C (221.0 °F) - closed cup | |
| Refractive Index | n20/D 1.538 | |

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Chlorophenyl phosphorodichloride**.

| PPE Category | Specification | Source(s) |
|-------------------------|---|-----------|
| Eye and Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended. | [1][6] |
| Skin Protection | Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure. A lab coat or chemical-resistant suit is required. Inspect gloves before use. | [1][6][7] |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A full-face respirator may be necessary. A type ABEK (EN14387) respirator filter is recommended. | [1][6] |

Operational Plan: Safe Handling Protocol

This step-by-step protocol outlines the safe handling of **2-Chlorophenyl phosphorodichloridate** in a laboratory setting.

4.1. Preparation

- **Work Area:** Conduct all work in a well-ventilated area, preferably within a chemical fume hood.[1][6][8] Ensure that an eyewash station and safety shower are in close proximity and are readily accessible.[1][2]
- **Inert Atmosphere:** Due to its moisture sensitivity, handle the chemical under an inert atmosphere (e.g., nitrogen or argon).[1][2][5]
- **Material Compatibility:** Use equipment and containers that are resistant to corrosive materials. Avoid contact with strong oxidizing agents, strong bases, and alcohols.[1][2][5]
- **PPE:** Don all required personal protective equipment as specified in the table above before handling the chemical.[4][9]

4.2. Handling and Use

- **Dispensing:** Use a closed system for transferring the liquid to minimize exposure.[1][2]
- **Avoid Contact:** Do not allow the chemical to come into contact with eyes, skin, or clothing.[1][2] Do not breathe mist, vapors, or spray.[1][2]
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][5][6] Store in a corrosives area and keep refrigerated.[2][5]

4.3. Emergency Procedures

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[2][5] Seek immediate medical attention.[2][5]
- **Skin Contact:** Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[2][5] Seek immediate medical attention.[2][5]
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration.[2][5] Seek immediate medical attention.[2][5]
- **Ingestion:** Rinse mouth with water. Do NOT induce vomiting.[2][4] Never give anything by mouth to an unconscious person.[2][5] Call a physician immediately.[2][5] If possible, drink milk afterwards.[2][5]

- Spills: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder).[1][5] Collect in suitable, closed containers for disposal.[1][5] Wear a self-contained breathing apparatus and a protective suit during cleanup.[1][5]

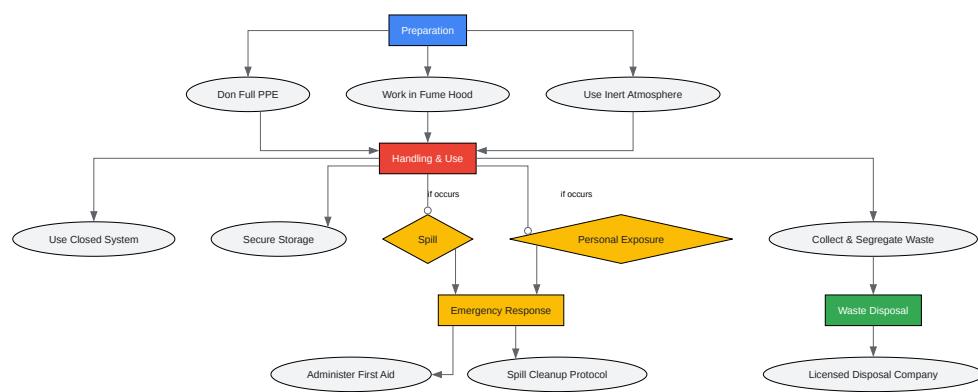
Disposal Plan

Proper disposal of **2-Chlorophenyl phosphorodichloride** and its containers is crucial to prevent environmental contamination and ensure safety.

- Waste Collection: Collect waste material in its original container or a suitable, labeled, and closed container.[6] Do not mix with other waste.
- Disposal Method: Entrust the disposal to a licensed waste disposal company.[3] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1]
- Container Disposal: Handle uncleaned containers as you would the product itself. Before disposing of the used container, remove the contents completely.[3]
- Environmental Precautions: Do not flush into surface water or a sanitary sewer system.[1] Do not allow the material to contaminate the ground water system.[1]

Workflow for Safe Handling

The following diagram illustrates the logical flow of operations for the safe handling of **2-Chlorophenyl phosphorodichloride**.

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Caption: Workflow for the safe handling and disposal of **2-Chlorophenyl phosphorodichloridate**.

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